

Application Notes and Protocols for Cesium- Containing Perovskite Solar Cell Fabrication

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A Comprehensive Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Perovskite solar cells (PSCs) have emerged as a revolutionary photovoltaic technology, exhibiting remarkable power conversion efficiencies (PCEs) that rival those of traditional silicon- based solar cells. A key innovation in the field has been the development of "triple-cation" perovskite compositions, which incorporate a small amount of inorganic cesium (Cs) alongside the more common organic cations, methylammonium (MA) and formamidinium (FA). This addition has been shown to significantly enhance the thermal stability, reproducibility, and overall performance of the solar cells.[1][2]

These application notes provide a detailed overview and experimental protocols for the fabrication of high-efficiency triple-cation perovskite solar cells using cesium iodide (CsI) as the cesium source.

Note on "Cesium Tellurate": While the initial inquiry specified "cesium tellurate," a comprehensive review of the scientific literature reveals that this compound is not utilized in perovskite solar cell fabrication. The standard and widely researched practice for incorporating cesium is through the use of cesium halides, most commonly cesium iodide (CsI). Therefore, the following protocols and data are based on the established use of cesium iodide.

Benefits of Cesium Incorporation



The inclusion of cesium in the perovskite crystal lattice offers several distinct advantages:

- Enhanced Thermal Stability: Triple-cation perovskites demonstrate superior thermal stability compared to their MA/FA counterparts, which is a critical factor for long-term device operation.[1][2]
- Reduced Phase Impurities: The addition of cesium helps to suppress the formation of undesirable "yellow" non-perovskite phases, leading to more crystalline and purer perovskite films.[1][2]
- Improved Reproducibility: Cesium-containing perovskite films are less sensitive to processing conditions, resulting in more consistent and reproducible device performance.[1]
 [2]
- Higher Power Conversion Efficiencies (PCEs): The combination of improved material properties often leads to higher PCEs. Stabilized efficiencies exceeding 21% have been reported for triple-cation PSCs.[1]

Data Presentation

The following tables summarize the impact of cesium iodide concentration on the performance of triple-cation perovskite solar cells, as reported in the literature.

Table 1: Effect of Cesium Concentration on Perovskite Solar Cell Performance



Cesium Concentrati on (%)	Open Circuit Voltage (Voc)	Short Circuit Current (Jsc) (mA/cm²)	Fill Factor (FF)	Power Conversion Efficiency (PCE) (%)	Reference
0	-	-	-	-	[3]
5	-	-	-	-	[3]
10	-	> Jsc of 0% and < Jsc of 15%	-	20	[3]
15	Decreases slightly with addition	Drops down	-	-	[3]

Note: Specific values for all parameters were not available in a single source for direct comparison.

Experimental Protocols

This section provides a detailed, step-by-step protocol for the fabrication of a triple-cation (Cs/MA/FA) perovskite solar cell in a standard n-i-p architecture.

Materials and Reagents

- Fluorine-doped Tin Oxide (FTO) coated glass substrates
- Decon-90 or Hellmanex solution
- Deionized water
- Acetone
- Ethanol
- Isopropanol



- Titanium diisopropoxide bis(acetylacetonate)
- Anhydrous ethanol
- 30 nm TiO₂ nanoparticle paste (e.g., Dyesol 30 NR-D)
- Lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI)
- Acetonitrile
- Formamidinium iodide (FAI)
- Lead (II) iodide (Pbl2)
- · Methylammonium bromide (MABr)
- Lead (II) bromide (PbBr2)
- Cesium iodide (CsI)
- Anhydrous N,N-dimethylformamide (DMF)
- Anhydrous dimethyl sulfoxide (DMSO)
- Chlorobenzene
- Spiro-OMeTAD
- 4-tert-butylpyridine (TBP)
- Gold (Au) evaporation source

Equipment

- Ultrasonic bath
- UV-Ozone cleaner
- Spray pyrolysis setup



- Spin coater
- Hotplate
- Nitrogen-filled glovebox
- Thermal evaporator

Protocol Workflow Diagram

Caption: Perovskite Solar Cell Fabrication Workflow.

Detailed Fabrication Steps

- 1. Substrate Preparation
- Clean the FTO-coated glass substrates by sonicating in a 2% Hellmanex or Decon-90 water solution for 30 minutes.
- Rinse the substrates thoroughly with deionized water and ethanol.
- Further clean the substrates with a UV-Ozone treatment for 15 minutes.
- 2. Electron Transport Layer (ETL) Deposition
- Deposit a 30 nm compact TiO₂ layer on the FTO substrate via spray pyrolysis at 450°C using a precursor solution of titanium diisopropoxide bis(acetylacetonate) in anhydrous ethanol.
- After spraying, keep the substrates at 450°C for 45 minutes and then allow them to cool to room temperature.
- Deposit a mesoporous TiO₂ layer by spin coating a 30 nm particle paste (diluted in ethanol) at 4000 rpm for 20 seconds.
- Dry the substrates at 100°C for 10 minutes and then sinter at 450°C for 30 minutes.
- For Li-doping, spin coat a 0.1 M solution of Li-TFSI in acetonitrile at 3000 rpm for 10 seconds, followed by another sintering step at 450°C for 30 minutes.



- After cooling to 150°C, transfer the substrates into a nitrogen-filled glovebox.
- 3. Perovskite Layer Deposition
- Prepare the Triple-Cation Perovskite Precursor Solution:
 - Prepare a stock solution of 1.5 M CsI in DMSO.
 - In a separate vial, dissolve FAI (1 M), PbI₂ (1.1 M), MABr (0.2 M), and PbBr₂ (0.2 M) in a
 4:1 (v/v) mixture of anhydrous DMF:DMSO. This creates the "mixed" perovskite precursor.
 - Add the CsI stock solution to the mixed perovskite precursor to achieve the desired cesium concentration (e.g., for a 10% Cs composition, add the appropriate volume of the CsI stock).
- Spin Coating:
 - Deposit the triple-cation perovskite solution onto the prepared substrates.
 - Use a two-step spin coating program: 1000 rpm for 10 seconds, followed by 6000 rpm for 10 seconds.
- Annealing:
 - Anneal the films at 100°C for 1 hour inside the nitrogen-filled glovebox.
- 4. Hole Transport Layer (HTL) Deposition
- Prepare the Spiro-OMeTAD Solution:
 - Prepare a 70 mM solution of Spiro-OMeTAD in chlorobenzene.
 - To this solution, add Li-TFSI and TBP as additives.
- Spin Coating:
 - Spin coat the Spiro-OMeTAD solution at 4000 rpm for 20 seconds.
- 5. Electrode Deposition



• Finally, thermally evaporate a 70-80 nm thick gold (Au) top electrode under high vacuum.

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between the incorporation of cesium and the resulting improvements in perovskite solar cell properties.

Caption: Cesium's Impact on Perovskite Solar Cells.

Conclusion

The incorporation of cesium into perovskite solar cells has proven to be a highly effective strategy for enhancing device performance and stability. The provided protocols offer a detailed guide for the fabrication of high-efficiency triple-cation perovskite solar cells. By following these methodologies, researchers can produce high-quality perovskite films and devices, contributing to the continued advancement of this exciting photovoltaic technology.

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